

# Introduction: The Role of Isotopic Labeling in Modern Drug Analysis

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## Compound of Interest

Compound Name: (R)-Linezolid-d3

CAS No.: 1795786-02-5

Cat. No.: B588797

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Linezolid, the first clinically approved oxazolidinone antibiotic, marked a significant advancement in the fight against resistant Gram-positive bacterial infections, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE)[1][2][3]. Its unique mechanism of action, which involves the inhibition of the bacterial protein synthesis initiation complex, sets it apart from other antibiotic classes and results in a low incidence of cross-resistance[1][4][5].

The therapeutic success of drugs like Linezolid relies on a deep understanding of their pharmacokinetic and pharmacodynamic profiles. This necessitates highly accurate and precise bioanalytical methods for their quantification in complex biological matrices. Stable isotope-labeled internal standards are the gold standard in quantitative mass spectrometry for achieving this accuracy. **(R)-Linezolid-d3** is the deuterated form of the (R)-enantiomer of Linezolid, designed specifically for this purpose. This guide provides a detailed examination of its structure, properties, and critical application as an internal standard in research and clinical settings.

## Chemical Identity and Physicochemical Properties

**(R)-Linezolid-d3** is a synthetic, isotopically labeled form of the (R)-enantiomer of Linezolid. The active pharmaceutical ingredient is the (S)-enantiomer, while the (R)-enantiomer is considered an impurity[6][7]. The three deuterium atoms are located on the acetyl methyl

group, a position that is chemically stable and not prone to back-exchange, ensuring the integrity of the isotopic label throughout the analytical process[8].

## Chemical Structure

The chemical name for **(R)-Linezolid-d3** is N-[[[(5R)-3-[3-Fluoro-4-(4-morpholinyl)phenyl]-2-oxo-5-oxazolidinyl]methyl]acetamide-d3[6].

Caption: Chemical structure of **(R)-Linezolid-d3**.

## Physicochemical Data

The following table summarizes the key chemical and physical properties of **(R)-Linezolid-d3**.

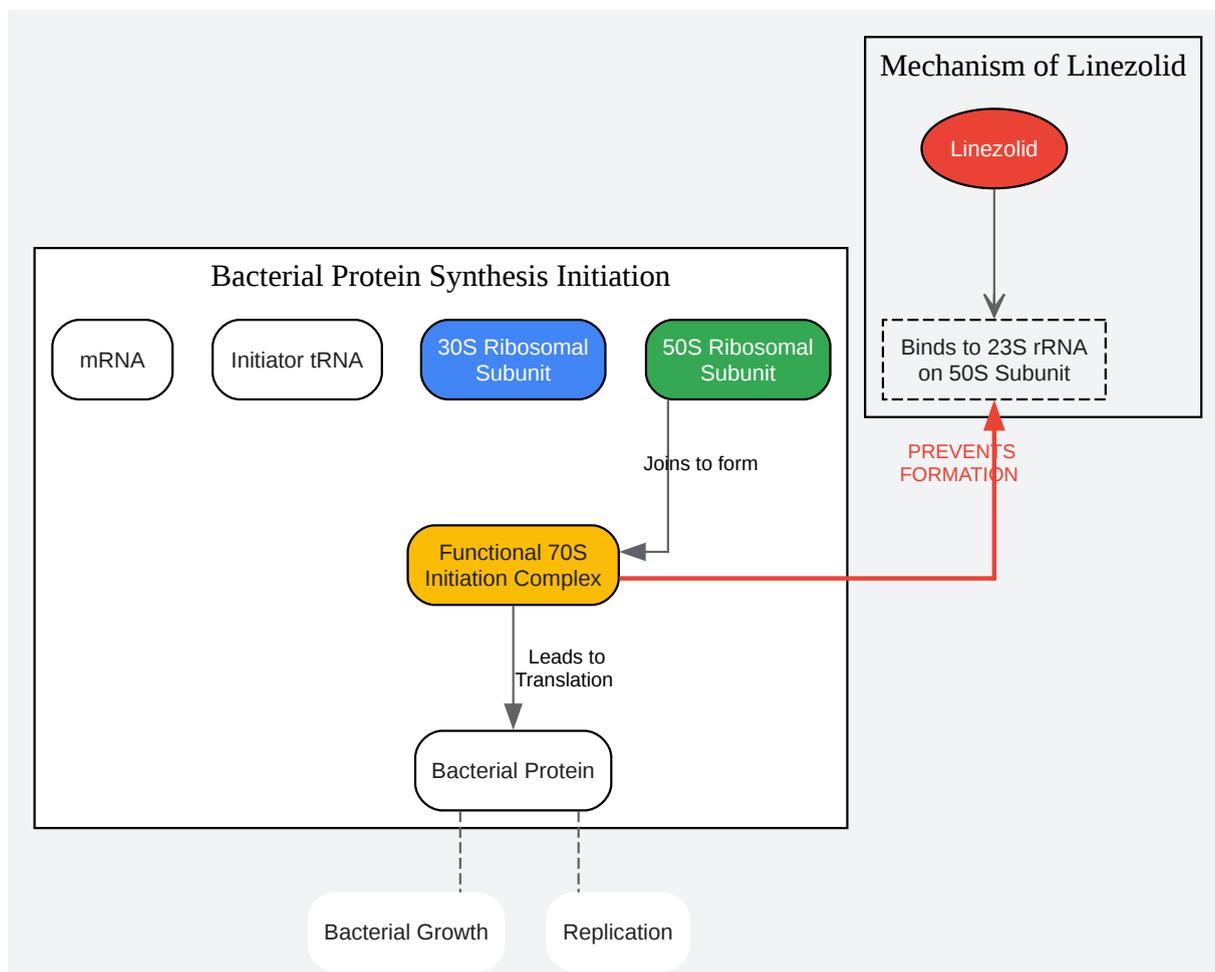
Property	Value	Source(s)
IUPAC Name	N-(((5R)-3-[3-fluoro-4-(morpholin-4-yl)phenyl]-2-oxo-1,3-oxazolidin-5-yl)methyl)acetamide-d3	[6]
CAS Number	1795786-02-5	[6]
Molecular Formula	C <sub>16</sub> H <sub>17</sub> D <sub>3</sub> FN <sub>3</sub> O <sub>4</sub>	[9]
Molecular Weight	340.37 g/mol	[9]
Appearance	Solid	
Purity	>99% deuterated forms (d1-d3)	
Solubility	DMSO: 20 mg/mL; DMF: 10 mg/mL	
Parent Compound LogP	0.55 (for Linezolid)	[1]

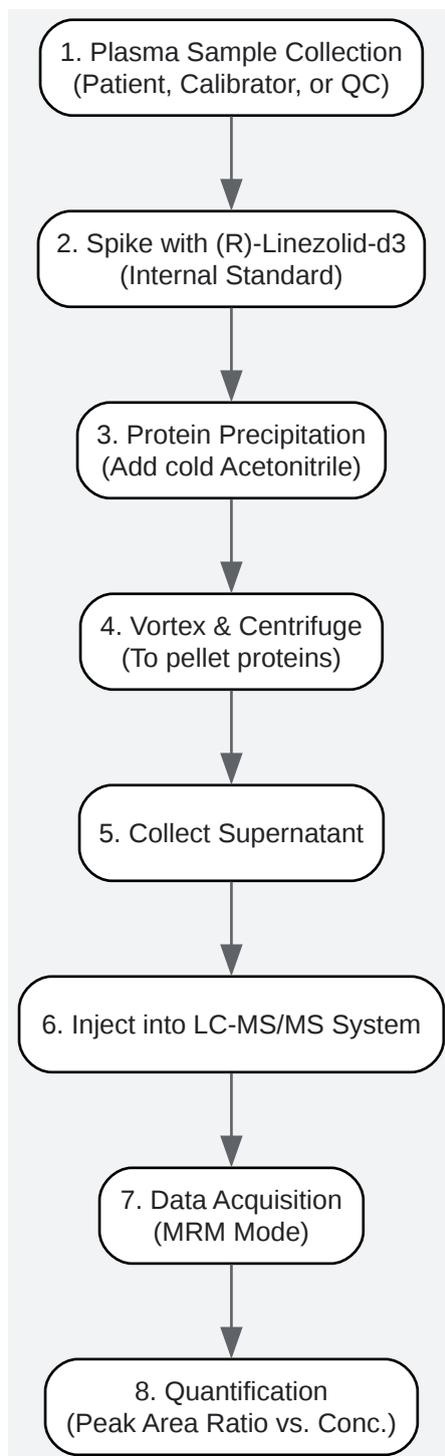
## Mechanism of Action of the Parent Compound: Linezolid

To appreciate the context of its use, it is essential to understand the mechanism of the parent drug, Linezolid. Linezolid exerts its bacteriostatic (and in some cases, bactericidal) effect by targeting an early step in bacterial protein synthesis[3][4].

- **Binding to the Ribosome:** Linezolid binds to the 23S ribosomal RNA (rRNA) within the 50S subunit of the bacterial ribosome[3][4][5].
- **Inhibition of Initiation Complex:** This binding prevents the formation of a functional 70S initiation complex, which is the complete ribosome structure necessary to begin translating messenger RNA (mRNA) into proteins[1][2][4].
- **Halted Protein Synthesis:** By blocking this crucial first step, Linezolid effectively halts the production of essential bacterial proteins, thereby stopping bacterial growth and replication[1][3].

This mechanism is distinct from most other protein synthesis inhibitors that act on later elongation steps, which is why cross-resistance with other antibiotic classes is rare[1][5].





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